

Personal protective equipment for handling Threo-guaiacylglycerol

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Compound of Interest

Compound Name: *Threo-guaiacylglycerol*

Cat. No.: *B1253286*

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Essential Safety and Handling Guide for Threo-guaiacylglycerol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **Threo-guaiacylglycerol**, including personal protective equipment (PPE), handling and storage protocols, and disposal procedures.

Personal Protective Equipment (PPE)

When handling **Threo-guaiacylglycerol**, a comprehensive approach to personal protection is necessary to minimize exposure and ensure laboratory safety. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Standard/Approval
Eye Protection	Safety glasses with side-shields or goggles	NIOSH (US) or EN 166 (EU)
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect prior to use
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH-approved respirator is recommended.	NIOSH (US)
Skin and Body Protection	Laboratory coat, long-sleeved clothing. Choose body protection based on the concentration and amount of the substance.	

Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Threo-guaiacylglycerol** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide adequate ventilation at the workplace.
- Wash hands thoroughly after handling.

Storage:

- Keep container tightly closed.
- Store in a dry and well-ventilated place.

- Recommended Storage Temperature:
 - Long-term: -20°C
 - Short-term: 2-8°C

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures should be followed to mitigate any potential environmental contamination or exposure.

Spill Response:

- Wear appropriate PPE as outlined above.
- Avoid dust formation.
- Sweep up the material and place it in a suitable, closed container for disposal.
- Do not let the product enter drains.

Disposal:

- Dispose of contaminated materials in accordance with applicable local, state, and federal regulations.
- Contaminated gloves and other disposable PPE should be placed in a designated waste container.

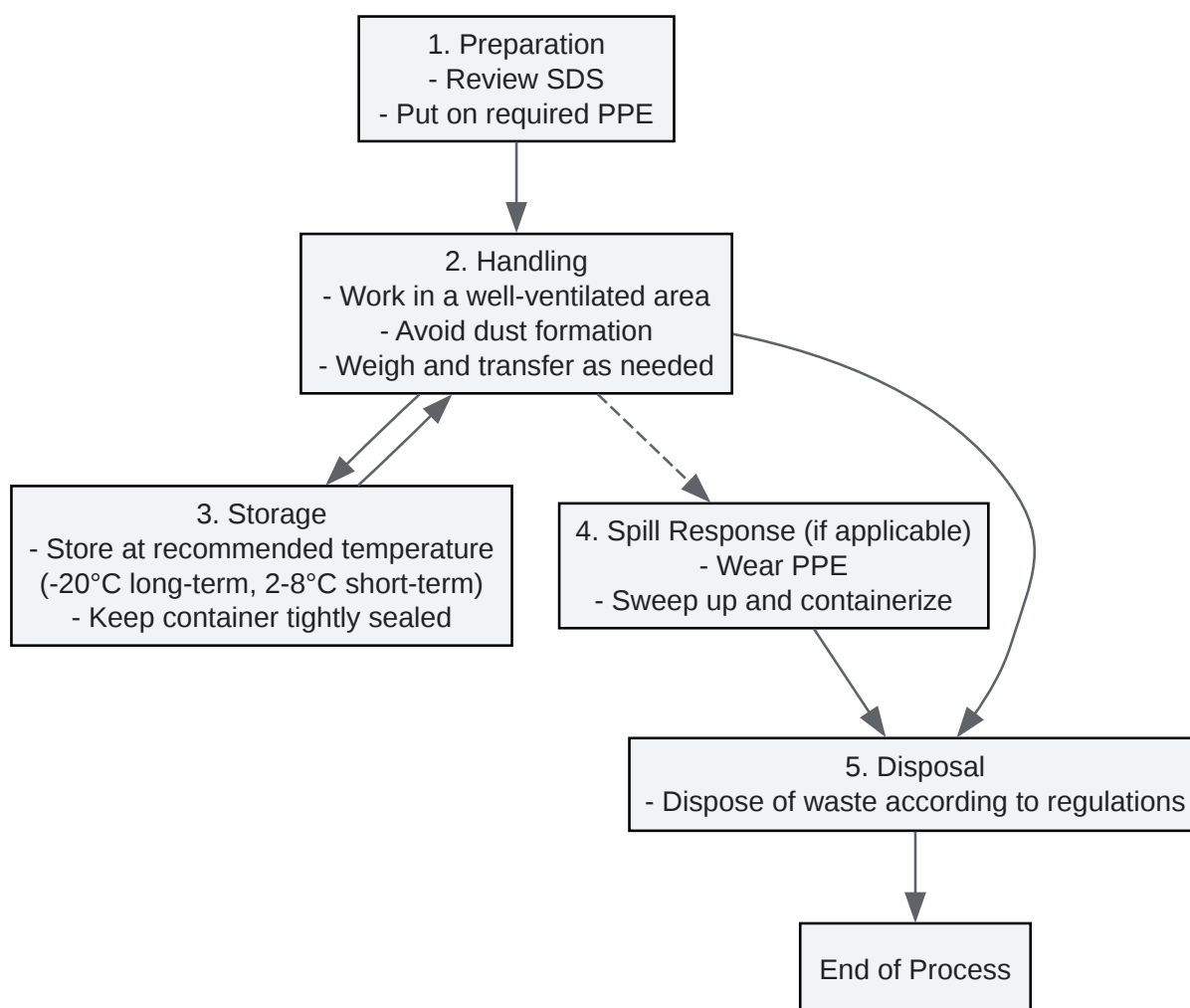
Emergency First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

In all cases of exposure, it is recommended to consult a physician.

Threo-guaiacylglycerol Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Threo-guaiacylglycerol** from receipt to disposal.



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